

Commercial Availability and Technical Guide for Cyclooctanecarbaldehyde

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Compound of Interest

Compound Name: Cyclooctanecarbaldehyde

Cat. No.: B1346818

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, suppliers, and key chemical properties of **Cyclooctanecarbaldehyde** (CAS No. 6688-11-5). Additionally, it outlines representative experimental protocols for its synthesis and common reactions, offering a valuable resource for researchers in organic synthesis and drug development.

Chemical Identity and Properties

Cyclooctanecarbaldehyde, also known as cyclooctanecarboxaldehyde, is a cyclic aldehyde with the molecular formula $C_9H_{16}O$.^[1] It is a key intermediate in the synthesis of more complex molecules due to the reactivity of its aldehyde functional group.

Property	Value	Source
CAS Number	6688-11-5	[1]
Molecular Formula	C ₉ H ₁₆ O	[1]
Molecular Weight	140.22 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	161 - 163 °C	[3]
Density	0.926 g/cm ³ at 25 °C	[3]
SMILES	<chem>O=CC1CCCCCCC1</chem>	[2]
InChI Key	IGGUWVNICWZJQU-UHFFFAOYSA-N	[2]

Commercial Suppliers and Availability

Cyclooctanecarbaldehyde is available from a range of chemical suppliers, catering to both research and bulk quantity needs. The purity and available quantities vary by supplier. Below is a summary of offerings from several known suppliers. Pricing is subject to change and should be verified with the supplier.

Supplier	Purity	Available Quantities	Indicative Pricing (USD)
Sigma-Aldrich (Merck)	≥95%	Inquire	Inquire
BLD Pharm	Inquire	Inquire	Inquire
Key Organics	>90%	1g, 5g, 10g	Inquire
~			
Apollo Scientific	95%	250mg, 500mg, 1g	188(250mg), 188 (250mg) , 264 (500mg), ~\$350 (1g)
CymitQuimica	95%	1g, 5g	~\$307 (1g)
Santa Cruz Biotechnology	Inquire	Inquire	Inquire

Safety and Handling

Cyclooctanecarbaldehyde is classified as a flammable liquid and vapor, and it can cause skin and serious eye irritation.[3][4] It may also cause respiratory irritation.[3][4]

Handling Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Use in a well-ventilated area.[3]
- Wear protective gloves, eye protection, and face protection.
- Store in a tightly closed container in a dry and well-ventilated place.[3]

Experimental Protocols

Detailed experimental protocols for the synthesis and reaction of **Cyclooctanecarbaldehyde** are not readily available in publicly accessible literature. However, based on standard organic

chemistry transformations, the following sections provide detailed methodologies for its preparation via oxidation of the corresponding alcohol and a common subsequent reaction.

Synthesis of Cyclooctanecarbaldehyde via Dess-Martin Oxidation

A common and mild method for the synthesis of aldehydes from primary alcohols is the Dess-Martin oxidation.[1][5] This method offers the advantage of neutral reaction conditions and a simple work-up.[6]

Reaction Scheme:

Dess-Martin Periodinane
(DCM, rt)



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Figure 1. Synthesis of Cyclooctanecarbaldehyde.

Methodology:

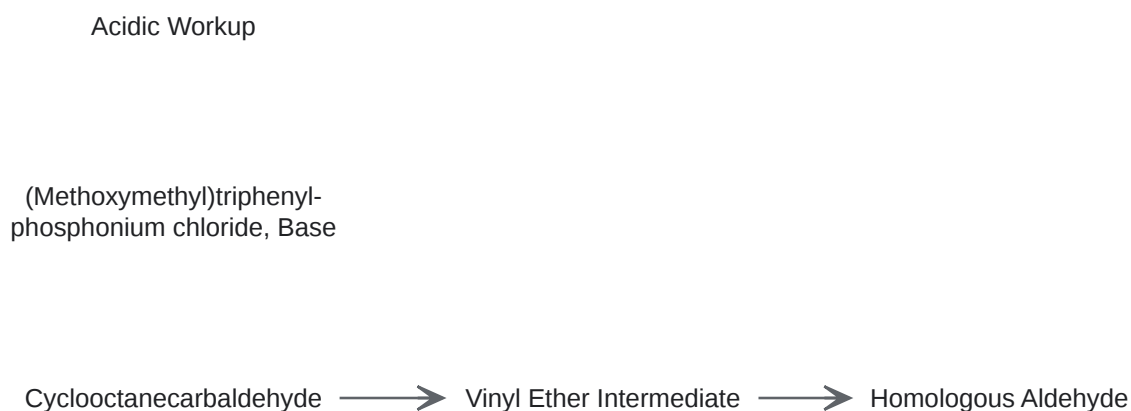
- **Reaction Setup:** To a solution of cyclooctanemethanol (1.0 equivalent) in dichloromethane (DCM, approximately 0.1 M) at room temperature, add Dess-Martin periodinane (1.5 - 2.0 equivalents).[6]
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, dilute the reaction mixture with diethyl ether. Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate containing sodium thiosulfate. Stir vigorously until the layers become clear.

- Extraction: Separate the organic layer and extract the aqueous layer with diethyl ether.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **Cyclooctanecarbaldehyde**. Further purification can be achieved by flash column chromatography on silica gel.

Wittig Reaction of Cyclooctanecarbaldehyde

The Wittig reaction is a versatile method for the synthesis of alkenes from aldehydes or ketones.[7] In this example, **Cyclooctanecarbaldehyde** is reacted with a phosphonium ylide to form a vinyl ether, which can be subsequently hydrolyzed to a homologous aldehyde.

Reaction Scheme:



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Figure 2. Wittig reaction workflow.

Methodology:

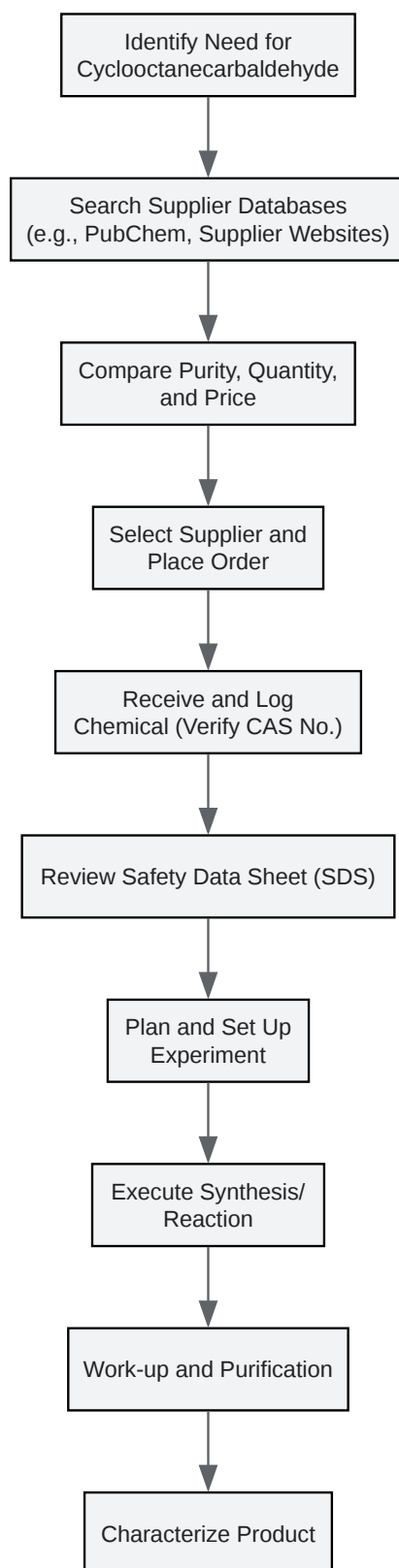
- Ylide Generation: In a flame-dried flask under an inert atmosphere, suspend (methoxymethyl)triphenylphosphonium chloride (1.2 equivalents) in anhydrous tetrahydrofuran (THF). Cool the suspension to 0 °C and add a strong base such as n-

butyllithium or sodium hydride (1.1 equivalents) portion-wise. Stir the resulting red-orange solution at 0 °C for 30 minutes.

- Reaction with Aldehyde: To the ylide solution at 0 °C, add a solution of **Cyclooctanecarbaldehyde** (1.0 equivalent) in anhydrous THF dropwise.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir until TLC analysis indicates the complete consumption of the aldehyde.
- Work-up: Quench the reaction by the addition of a saturated aqueous solution of ammonium chloride.
- Extraction: Extract the mixture with diethyl ether.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate in vacuo. The crude vinyl ether can be purified by flash chromatography.
- Hydrolysis: The purified vinyl ether can then be hydrolyzed to the homologous aldehyde by treatment with an acid (e.g., aqueous HCl in THF).

Logical Workflow for Procurement and Use

The following diagram illustrates a typical workflow for a research scientist from identifying the need for **Cyclooctanecarbaldehyde** to its final application in a synthesis.



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Figure 3. Procurement and experimental workflow.

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